

L-(-)-Mannose-13C-1: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: L-(-)-Mannose-13C-1

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the solubility and stability of **L-(-)-Mannose-13C-1**, a stable isotope-labeled monosaccharide crucial for metabolic research and as an internal standard in quantitative analyses. Given that the single ^{13}C isotopic label at the C-1 position does not significantly alter the physicochemical properties, this document leverages data from its unlabeled counterpart, L-(-)-Mannose, to provide a comprehensive overview.

Core Properties of L-(-)-Mannose-13C-1

Property	Value	Source
Molecular Formula	$\text{C}_5^{13}\text{CH}_{12}\text{O}_6$	MedChemExpress[1]
Molecular Weight	~181.15 g/mol	MedChemExpress, InvivoChem[1][2]
Appearance	White to off-white powder/crystalline solid	ChemicalBook, InvivoChem[2][3]
Melting Point	129-131 °C	Sigma-Aldrich

Section 1: Solubility Profile

L-(-)-Mannose-13C-1, like its unlabeled form, is a polar molecule, exhibiting high solubility in aqueous solutions and limited solubility in non-polar organic solvents.

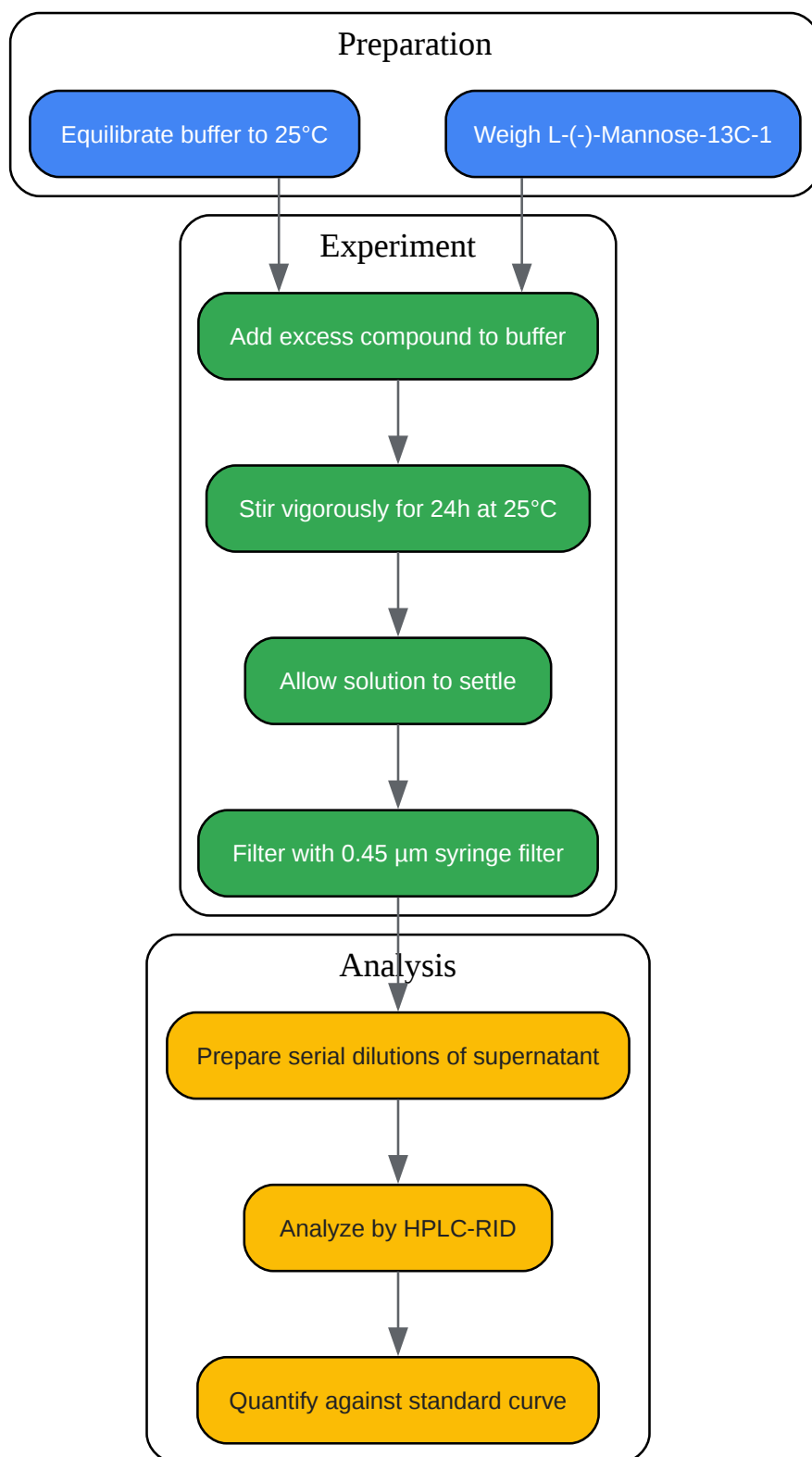
Quantitative Solubility Data

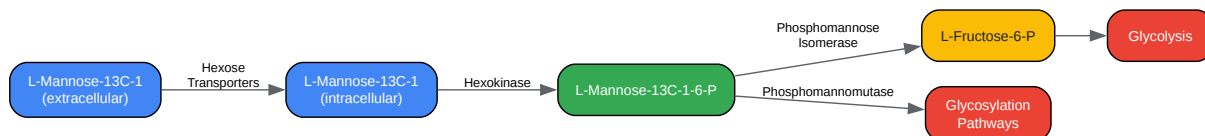
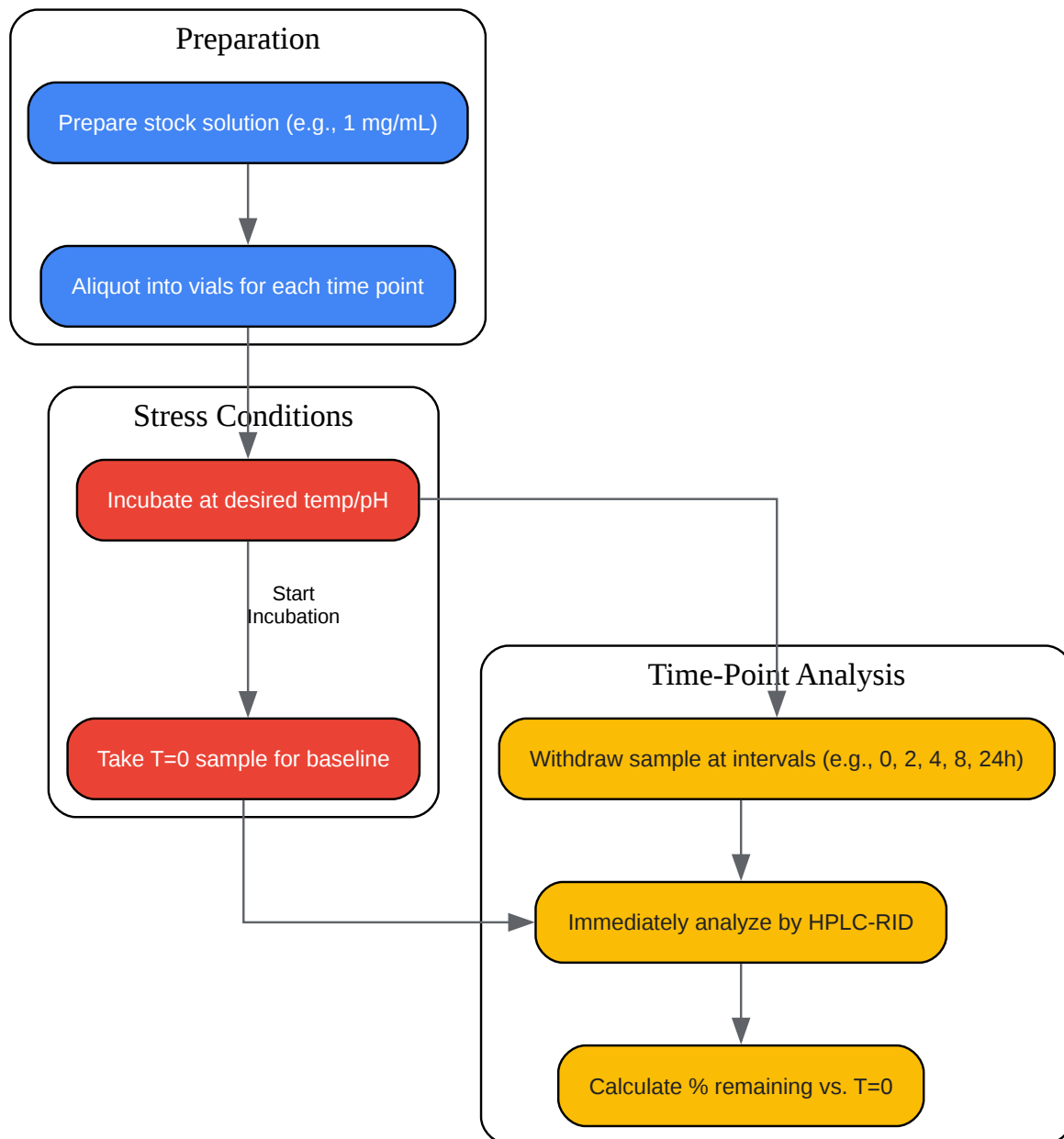
The following table summarizes the solubility of L-Mannose in various solvents. This data serves as a reliable proxy for **L-(-)-Mannose-13C-1**.

Solvent	Concentration	Temperature	Notes	Source
Water	100 mg/mL	20 °C	Clear, colorless to very faintly yellow solution.	Sigma-Aldrich
Water	2480 g/L (D-Mannose)	17 °C	Highly soluble.	Fisher Scientific
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	Not Specified	For D-Mannose.	Cayman Chemical
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	Not Specified	For D-Mannose.	Cayman Chemical
Dimethylformamide (DMF)	~10 mg/mL	Not Specified	For D-Mannose.	Cayman Chemical
80% Ethanol	Soluble	Not Specified	Used for extraction of monosaccharides.	
95% Ethanol	Insoluble	Not Specified	Monosaccharides generally do not dissolve in high-concentration alcohol.	

Experimental Protocol: Determining Aqueous Solubility

This protocol outlines a standard method for quantitatively determining the solubility of **L-(-)-Mannose-13C-1** in an aqueous buffer.





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